

Personal protective equipment for handling 4-Chlorobutan-2-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorobutan-2-ol

Cat. No.: B1280204

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Essential Safety and Handling Guide for 4-Chlorobutan-2-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **4-Chlorobutan-2-ol**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Classification

4-Chlorobutan-2-ol is a hazardous chemical that requires careful handling. Its GHS classification indicates the following primary hazards[1]:

- Flammability: Highly flammable liquid and vapor.
- Health Hazards: Potential aspiration hazard, meaning it may be fatal if swallowed and enters the airways.
- Environmental Hazards: Harmful to aquatic life with long-lasting effects.

| Hazard Classification | GHS Category |
|--|--------------|
| Flammable Liquids | Category 2 |
| Aspiration Hazard | Category 1 |
| Hazardous to the Aquatic Environment, Long-Term Hazard | Category 3 |

Data sourced from PubChem CID 12484479[\[1\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **4-Chlorobutan-2-ol** to prevent exposure through inhalation, skin contact, or eye contact.

| PPE Category | Recommended Equipment | Specifications and Best Practices |
|--------------------------|--------------------------------------|---|
| Hand Protection | Chemical-resistant gloves | For prolonged contact or immersion: Butyl rubber or Viton™ gloves are recommended for their high resistance to a broad range of chemicals, including halogenated organic compounds ^{[2][3]} . For incidental splash contact: Nitrile gloves may be used, but they should be inspected for any signs of degradation and replaced immediately after contact ^{[4][5][6]} . Always inspect gloves for integrity before use. |
| Eye and Face Protection | Safety goggles and face shield | Wear chemical splash goggles that provide a complete seal around the eyes. A face shield should be worn in conjunction with goggles, especially when there is a risk of splashing. |
| Skin and Body Protection | Chemical-resistant lab coat or apron | A flame-resistant lab coat worn over personal clothing is required. For larger quantities or tasks with a higher risk of splashing, a chemical-resistant apron or coveralls should be used. |
| Respiratory Protection | Organic vapor respirator | All handling of 4-Chlorobutan-2-ol should be conducted in a certified chemical fume hood. If a fume hood is not available or if there is a risk of exceeding |

exposure limits, a NIOSH-approved respirator with organic vapor cartridges is required.

Safe Handling and Operational Plan

A systematic approach to handling **4-Chlorobutan-2-ol** is crucial for maintaining a safe laboratory environment.

Step-by-Step Handling Procedure:

- Preparation:
 - Conduct a thorough risk assessment for the specific experiment.
 - Ensure a certified chemical fume hood is operational.
 - Verify that an emergency eyewash station and safety shower are accessible.
 - Assemble all necessary equipment, including appropriate glassware and labeled waste containers.
 - Inspect all PPE for defects before donning.
- Handling:
 - Perform all manipulations of **4-Chlorobutan-2-ol** inside the chemical fume hood.
 - Ground and bond containers when transferring to prevent static discharge.
 - Use spark-proof tools.
 - Avoid heating the substance near open flames or other ignition sources.
 - Keep containers tightly closed when not in use.
- Emergency Procedures:

- Spills: In case of a small spill inside a fume hood, absorb the material with an inert absorbent (e.g., vermiculite, sand). For larger spills, evacuate the area and contact the institution's Environmental Health and Safety (EHS) department.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.
- Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.

Disposal Plan

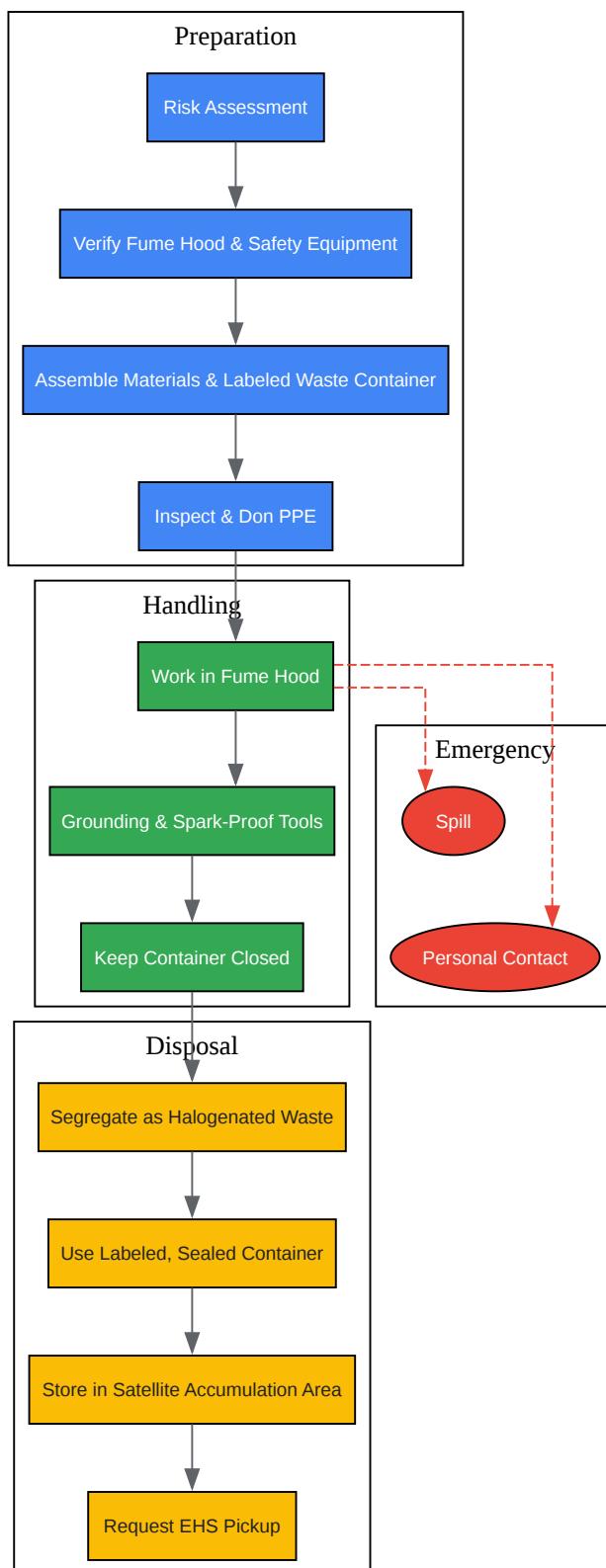
Proper disposal of **4-Chlorobutan-2-ol** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Steps:

- Waste Identification: **4-Chlorobutan-2-ol** is a halogenated organic compound.
- Container Selection: Use a designated, properly labeled, and leak-proof container for halogenated organic waste.
- Segregation:
 - DO NOT mix halogenated waste with non-halogenated waste.
 - Keep aqueous waste separate from organic waste.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name ("**4-Chlorobutan-2-ol**"), and the approximate concentration.
- Storage: Store the sealed waste container in a designated satellite accumulation area away from heat and ignition sources.

- Disposal Request: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.

Workflow for Handling 4-Chlorobutan-2-ol

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Caption: Workflow for the safe handling and disposal of **4-Chlorobutan-2-ol**.

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References

- 1. 4-Chlorobutan-2-ol | C4H9ClO | CID 12484479 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. gloves-online.com [gloves-online.com]
- 3. calpaclab.com [calpaclab.com]
- 4. ehs.yale.edu [ehs.yale.edu]
- 5. Nitrile Gloves Chemical Resistance Guide - Bergamot [bergamot.com.my]
- 6. gloves.com [gloves.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Chlorobutan-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1280204#personal-protective-equipment-for-handling-4-chlorobutan-2-ol>]

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Phone: (601) 213-4426
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